

# Go 6983 pan-PKC inhibitor overview

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## Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

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## Biochemical Profile of Go 6983

**Go 6983** is recognized as a potent, broad-spectrum inhibitor of the Protein Kinase C (PKC) family. The table below summarizes its published half-maximal inhibitory concentration (IC<sub>50</sub>) values against various PKC isoforms, demonstrating its potency and selectivity [1] [2] [3].

PKC Isoform	IC <sub>50</sub> (nM)	Notes
PKC $\alpha$	7	Conventional/Classical PKC (Calcium and DAG-sensitive)
PKC $\beta$	7	Conventional/Classical PKC (Calcium and DAG-sensitive)
PKC $\gamma$	6	Conventional/Classical PKC (Calcium and DAG-sensitive)
PKC $\delta$	10	Novel PKC (DAG-sensitive, Calcium-insensitive)
PKC $\zeta$	60	Atypical PKC (Insensitive to both DAG and Calcium)
PKC $\mu$	20,000 (20 $\mu$ M)	Also known as PKD; much lower sensitivity to Go 6983 [1].

## Key Experimental Applications & Protocols

**Go 6983** is widely used in research to dissect PKC-dependent signaling pathways. Here are methodologies for two common experimental contexts.

## In Vitro Kinase Binding Assay

This protocol is used to determine the IC50 values of **Go 6983** and is adapted from the original characterization study [3].

- **Reaction Composition:** 50 mM Tris-HCl (pH 7.5), 10 mM  $\beta$ -mercaptoethanol, 4 mM  $MgCl_2$ , 10  $\mu$ g phosphatidylserine (PS), 100 nM TPA (a phorbol ester), 5  $\mu$ L of a cell extract containing the recombinant PKC isoform, 10  $\mu$ g of syntide-2 substrate, and 35  $\mu$ M ATP containing 1  $\mu$ Ci of  $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ .
- **Inhibitor Addition:** **Go 6983** is added at various concentrations to create a dose-response curve.
- **Procedure:** Reactions are incubated for 10 minutes at 30°C and terminated by transferring an aliquot onto phosphocellulose paper.
- **Measurement:** The paper is washed, and radioactivity is measured by liquid scintillation counting to quantify the level of substrate phosphorylation [3].

## Cell-Based Assay: Inhibiting Phorbol Ester-Induced Effects

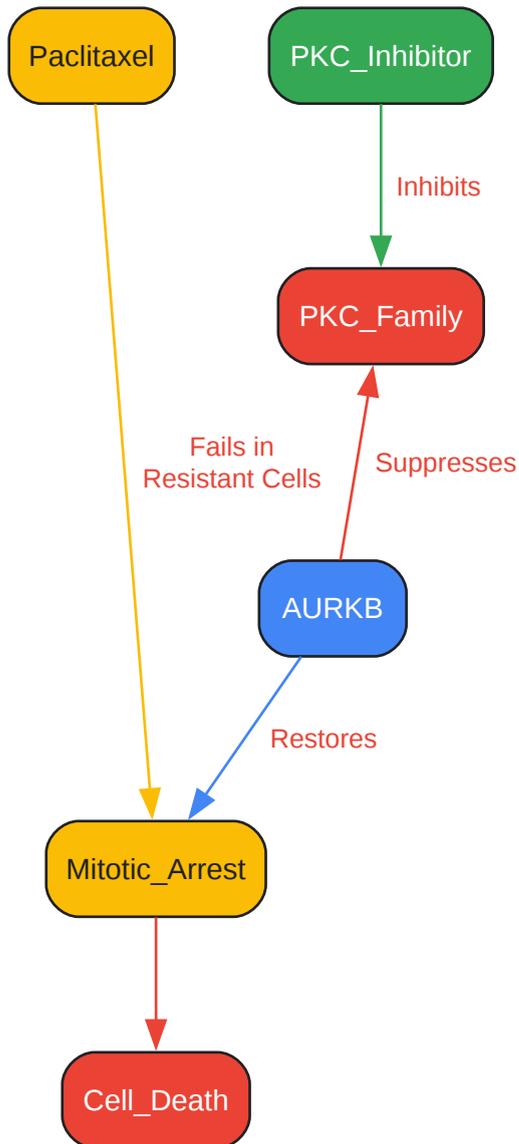
This protocol outlines the use of **Go 6983** in a cell culture model, such as the human prostate cancer ARCaPE cell line [3].

- **Cell Preparation:** Culture ARCaPE cells in their recommended growth medium.
- **Stock Solution:** Prepare a high-concentration stock solution (e.g., >10 mM) in DMSO.
- **Pre-treatment & Stimulation:** Pre-treat cells with **Go 6983** (e.g., at doses of 200 nM and 1000 nM) before stimulating them with PMA (phorbol 12-myristate-13-acetate), a potent PKC activator.
- **Incubation & Analysis:** After 48 hours of treatment, analyze the cells. In the referenced study, **Go 6983** at 200 nM significantly inhibited the PMA-induced upregulation of PKC $\alpha$ , PKC $\beta$ , and PKC $\gamma$ , with complete inhibition observed at 1000 nM [3].

## Go 6983 in Overcoming Chemoresistance

Recent research highlights the therapeutic potential of PKC inhibition in cancer. A 2025 study found that targeting PKC with the inhibitor **enzataurin** can overcome paclitaxel resistance in Triple-Negative Breast

Cancer (TNBC) [4]. Although this study used a different PKC inhibitor, it provides a highly relevant mechanistic insight into how PKC inhibition can resensitize cancer cells to chemotherapy. The diagram below illustrates this signaling pathway and the postulated role of a pan-PKC inhibitor like **Go 6983** in this process.



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Proposed mechanism for overcoming paclitaxel resistance via PKC inhibition, based on research with enzastaurin [4].

## Research Applications and Context

- **Beyond Cancer Research: Go 6983** is also a key tool in stem cell biology. It helps maintain the self-renewal and pluripotency of embryonic stem cells (mESCs) by inhibiting PKC $\delta$ , leading to increased **Prdm14** expression and subsequent epigenetic changes like repression of de novo DNA methyltransferases (**Dnmt3a/b**) [5].
- **Utility in Naive Pluripotent Stem Cell Culture: Go 6983** is used at 2  $\mu$ M in "t2iL+Go" medium to support the growth and derivation of naive human pluripotent stem cells, optimizing viability and maintaining an undifferentiated state [2].

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## References

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